

# A Comprehensive Technical Guide to 2-Methylpentane-1,5-diol

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## Compound of Interest

Compound Name: 2-Methylpentane-1,5-diol

Cat. No.: B1364139

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This guide serves as an in-depth technical resource for researchers, scientists, and drug development professionals on **2-methylpentane-1,5-diol**. It covers the molecule's fundamental properties, synthesis, analytical characterization, applications, and safety protocols, with a focus on providing practical insights and validated methodologies.

## Core Molecular Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of all scientific work. The compound in question is systematically named according to the rules set by the International Union of Pure and Applied Chemistry (IUPAC).

The IUPAC name for the structure is **2-methylpentane-1,5-diol**.<sup>[1][2]</sup> This name is derived by identifying the longest carbon chain containing the principal functional groups (the two hydroxyl groups), which is a five-carbon chain (a pentane derivative). The hydroxyl groups are located at positions 1 and 5. A methyl group is present at position 2 of this chain.

## Structural and Registration Identifiers

For unambiguous identification in databases and regulatory documents, a variety of identifiers are used.

Identifier	Value	Source
IUPAC Name	2-methylpentane-1,5-diol	[1][2]
CAS Number	42856-62-2	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3][4]
SMILES	CC(CCCO)CO	[1][4]
InChI	InChI=1S/C6H14O2/c1-6(5-8)3-2-4-7/h6-8H,2-5H2,1H3	[1][4]
InChIKey	AAAWJUMVTPNRDT-UHFFFAOYSA-N	[1][4]
EC Number	255-971-5	[1][5]
UNII	K8JS6MSH8C	[1]

## Physicochemical Properties

Understanding the physicochemical properties of **2-methylpentane-1,5-diol** is critical for its application in experimental design, formulation, and synthesis.

Property	Value	Unit	Notes
Molecular Weight	118.17	g/mol	[1][6]
Appearance	Liquid	-	At room temperature.
Boiling Point	229.9	°C	At 760 mmHg.[5]
Melting Point	26.38	°C	Estimated.[5]
Flash Point	107.2	°C	[5]
Density	0.961	g/cm <sup>3</sup>	[5]
XLogP3	0.4	-	A measure of lipophilicity.[1][5]
Hydrogen Bond Donors	2	-	The two hydroxyl groups.[1][5]
Hydrogen Bond Acceptors	2	-	The two oxygen atoms.[1][5]
Rotatable Bond Count	4	-	[5][6]

## Synthesis and Manufacturing

The synthesis of diols such as **2-methylpentane-1,5-diol** is of significant industrial interest. One documented approach involves the reduction of a suitable lactone precursor.

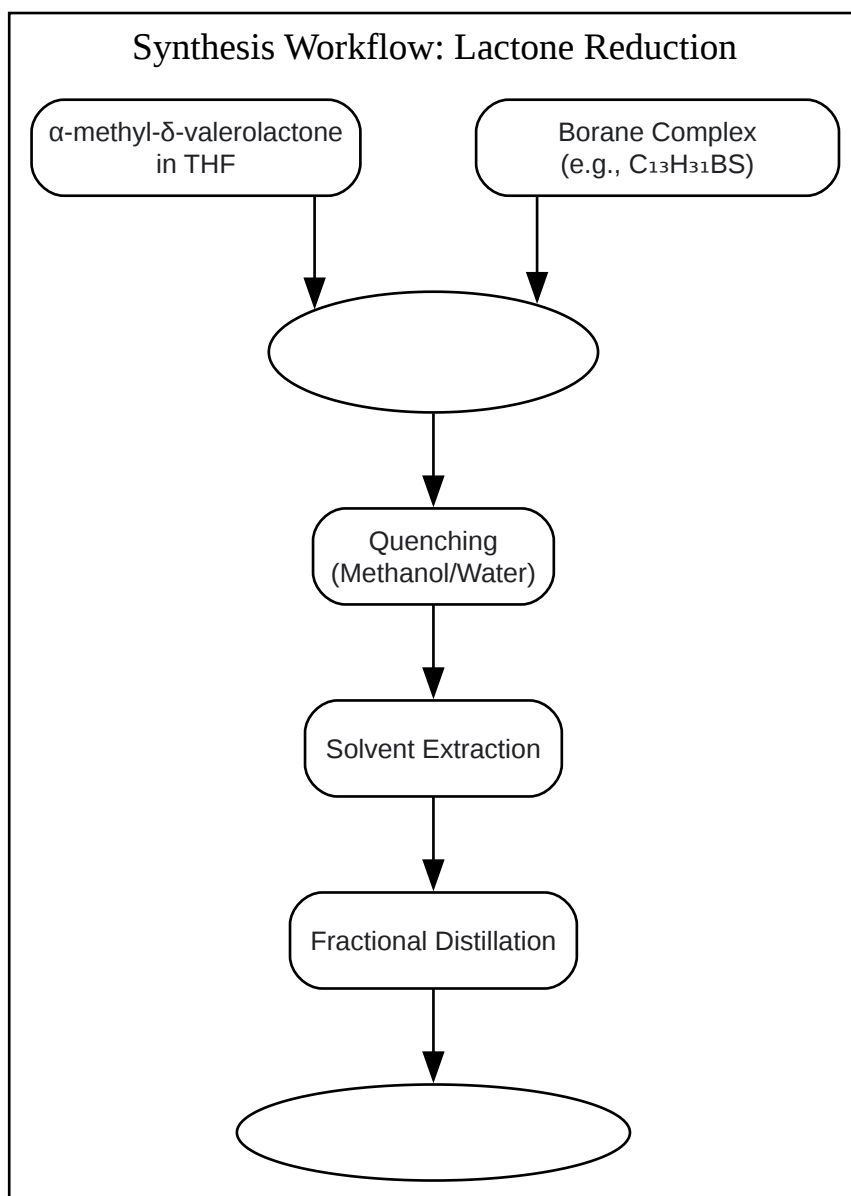
### Synthesis via Lactone Reduction

A common and high-yielding method for preparing **2-methylpentane-1,5-diol** is the reduction of  $\alpha$ -methyl- $\delta$ -valerolactone. This pathway is efficient, with reported yields as high as 99%.[5]

**Causality of Experimental Choice:** The choice of a strong reducing agent is paramount for the successful ring-opening reduction of the cyclic ester (lactone) to the corresponding diol. Borane complexes, such as borane-tetrahydrofuran or borane-dimethyl sulfide, are often employed due to their high reactivity and selectivity for reducing carboxylic acid derivatives. The reaction is typically performed in an aprotic ether solvent like tetrahydrofuran (THF) to ensure the stability of the reducing agent and to facilitate the reaction.

## Experimental Protocol: Reduction of $\alpha$ -methyl- $\delta$ -valerolactone

- **Reaction Setup:** A dry, inert-atmosphere reaction vessel (e.g., a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet) is charged with a solution of  $\alpha$ -methyl- $\delta$ -valerolactone in anhydrous tetrahydrofuran (THF).
- **Addition of Reducing Agent:** A solution of a borane complex (e.g.,  $\text{C}_{13}\text{H}_{31}\text{BS}$  in THF) is added dropwise to the lactone solution at a controlled temperature, typically around  $20^{\circ}\text{C}$ .<sup>[5]</sup>
- **Reaction Monitoring:** The reaction is stirred for an extended period, for instance, 18 hours, to ensure complete reduction.<sup>[5]</sup> Progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the disappearance of the starting lactone.
- **Workup:** Upon completion, the reaction is carefully quenched with a protic solvent (e.g., methanol or water) to decompose any excess reducing agent. The product is then typically extracted into an organic solvent.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield high-purity **2-methylpentane-1,5-diol**.



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Caption: Workflow for the synthesis of **2-methylpentane-1,5-diol**.

## Applications in Research and Drug Development

Diols are versatile compounds in various industries, including pharmaceuticals and cosmetics. **2-Methylpentane-1,5-diol** and its isomers have demonstrated utility as formulation excipients and chemical building blocks.

## Role as a Formulation Excipient

Aliphatic diols are known to function as solvents, preservatives, and penetration enhancers in topical dermatological formulations.[7][8] While much of the literature focuses on its close structural relative, pentane-1,5-diol, the principles are applicable. These diols can increase the percutaneous absorption of active pharmaceutical ingredients (APIs).[7]

**Mechanism of Action:** Diols can enhance skin penetration by temporarily disrupting the highly ordered lipid structure of the stratum corneum, the outermost layer of the skin. This disruption increases the fluidity of the lipid bilayers, thereby facilitating the diffusion of the API through the skin barrier. Furthermore, their solvent properties can improve the solubility of the API within the formulation vehicle, which is a prerequisite for effective skin permeation.

## Use in Cosmetics and Personal Care

**2-Methylpentane-1,5-diol** is utilized in products to improve skin and mental stability by enabling the release of aroma oils and vitamins.[3][5] Its properties also make it a useful component in the preparation of waterproof and insulating paints.[3][5] Its isomer, 2-methyl-2,4-pentanediol (hexylene glycol), is widely used in skincare, haircare, and cosmetic products for its surfactant and emulsion-stabilizing properties.[9]

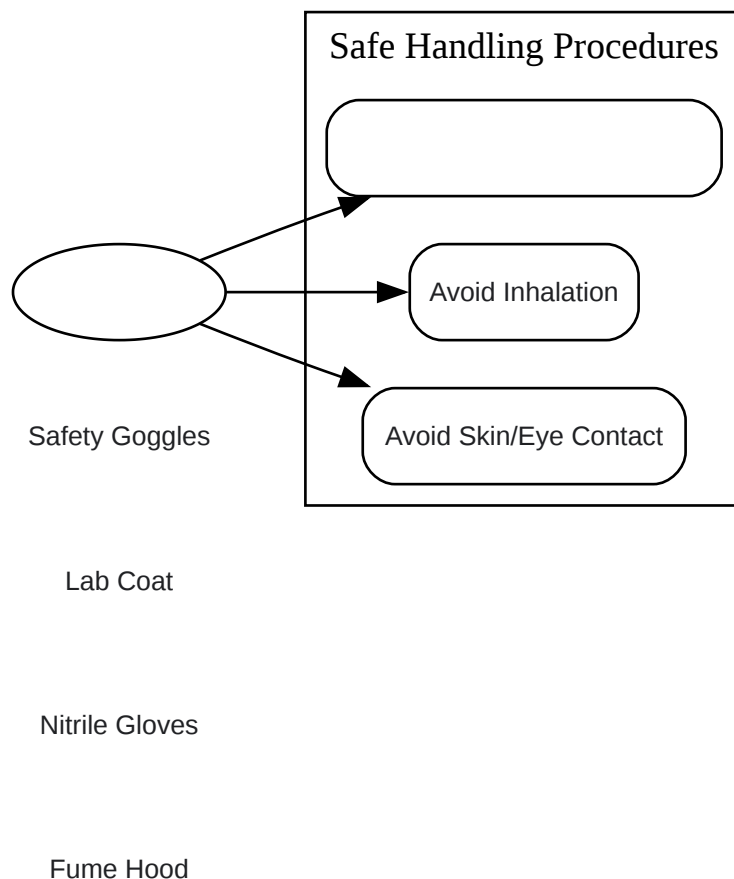
## Safety, Handling, and Storage

Adherence to proper safety protocols is essential when handling any chemical. While specific GHS classification for **2-methylpentane-1,5-diol** is not consistently available across all sources, general safe handling practices for laboratory chemicals should be strictly followed.[6] The safety data for the related compound 2-methylpentan-2,4-diol indicates it can cause skin and serious eye irritation.[10][11]

## Personal Protective Equipment (PPE) and Handling

- **Ventilation:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[10]
- **Eye Protection:** Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[12][13]

- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat. Avoid contact with skin.<sup>[12]</sup> If contact occurs, wash the affected area with plenty of soap and water.<sup>[10]</sup>
- General Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.<sup>[10]</sup><sup>[11]</sup>



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Caption: Core safety principles for handling **2-methylpentane-1,5-diol**.

## Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.<sup>[10]</sup> Protect from moisture.

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

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